

Technical Guide to 2,4-Dimethylpentanal: A Material Safety and Handling Whitepaper

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Compound of Interest

Compound Name: **2,4-Dimethylpentanal**

Cat. No.: **B3050699**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **2,4-Dimethylpentanal** (CAS No. 27944-79-2), including its physicochemical properties, toxicological profile, and recommended handling procedures. Detailed experimental methodologies for key safety assessments are provided to support laboratory professionals in ensuring safe handling and use.

Chemical and Physical Properties

2,4-Dimethylpentanal is a colorless liquid with a strong, pungent odor.^[1] It is a branched-chain aldehyde used as a flavoring agent, in the fragrance industry, and as an intermediate in chemical synthesis.^[1]

Table 1: Physicochemical Properties of **2,4-Dimethylpentanal**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[2] [3] [4]
Molecular Weight	114.19 g/mol	[2] [3] [5] [6]
Boiling Point	134.5 °C at 760 mmHg	[1]
Flash Point	33.4 °C	[1]
Density	0.803 g/cm ³	[1]
Vapor Pressure	8.08 mmHg at 25 °C	[1]
Refractive Index	1.401	[1]
SMILES	CC(C)CC(C)C=O	[2] [3]
InChIKey	GPTMCJMLSOIYGU-UHFFFAOYSA-N	[2]

Toxicological Profile and Hazard Identification

2,4-Dimethylpentanal is classified as a flammable liquid and vapor. It is also recognized as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)

Table 2: GHS Hazard Classification for **2,4-Dimethylpentanal**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor [2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [2]
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	H335: May cause respiratory irritation [2]

While specific acute toxicity data (e.g., LD50) for **2,4-Dimethylpentanal** is not readily available in the searched literature, related aldehydes are noted to have low to moderate acute toxicity. For instance, pentanal, a structural analog, has shown low acute oral and dermal toxicity.[7]

Experimental Protocols for Safety Assessment

Detailed methodologies for assessing the key hazards associated with **2,4-Dimethylpentanal** are outlined below. These protocols are based on internationally recognized standards.

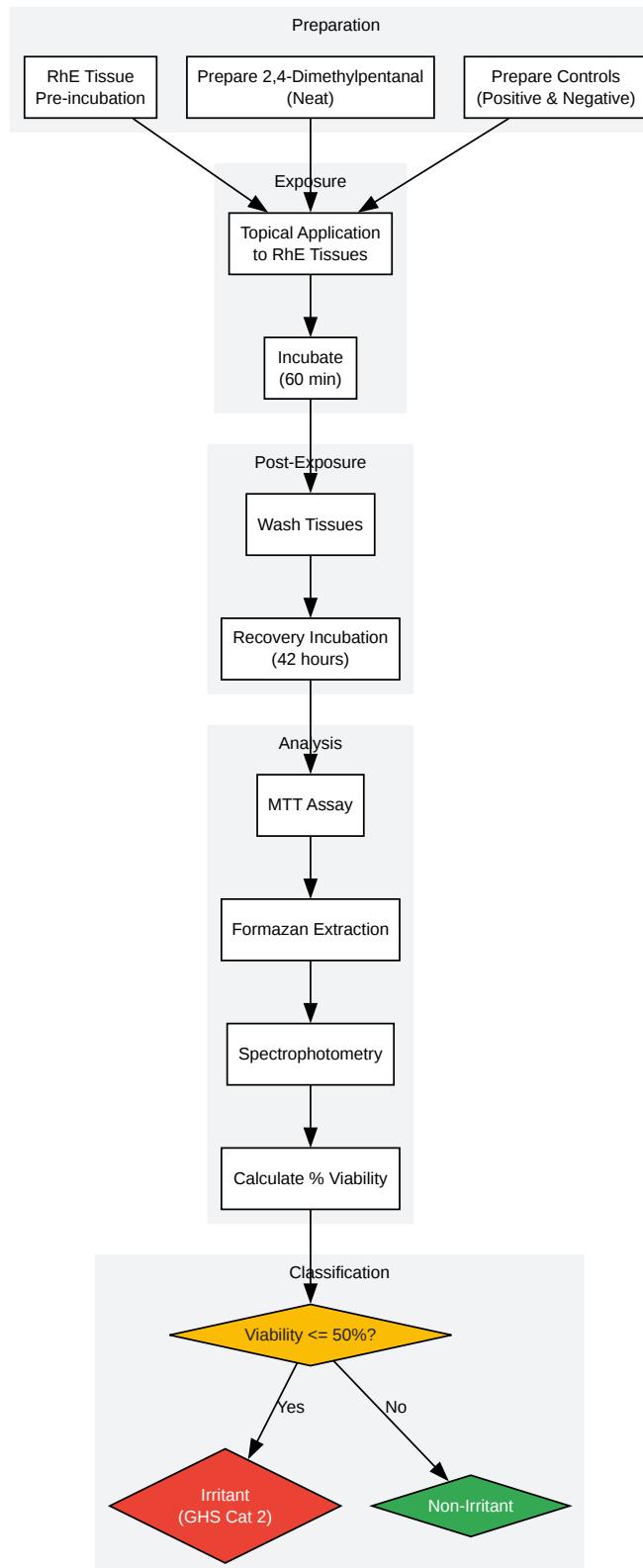
In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test method is used to identify chemicals that are irritant to the skin.[8][9][10][11] It utilizes a three-dimensional reconstructed human epidermis model that mimics the properties of human skin.[9][10][12]

Methodology:

- **Tissue Preparation:** Reconstructed human epidermis tissues are pre-incubated in a cell culture incubator.[12]
- **Application of Test Substance:** A small volume (e.g., 30 µL for liquids) of **2,4-Dimethylpentanal** is applied topically to the surface of triplicate tissue models.[12] A negative control (e.g., ultrapure water) and a positive control (e.g., 5% sodium dodecyl sulfate) are also tested in parallel.[12]
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) in a cell culture incubator.[12]
- **Post-Exposure Procedure:** The test substance is removed by washing, and the tissues are transferred to fresh culture medium for a recovery period of approximately 42 hours.[12]
- **Viability Assessment:** Cell viability is determined using the MTT assay. Tissues are incubated with MTT solution, which is converted by mitochondrial dehydrogenases in viable cells into a blue formazan salt. The amount of formazan produced is quantified spectrophotometrically after extraction.[9][12]

- Classification: A substance is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to 50% or less of the negative control.[9][11]



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Caption: Workflow for In Vitro Skin Irritation Test (OECD TG 439).

Acute Eye Irritation/Corrosion Test (OECD TG 405)

This in vivo test is designed to assess the potential of a substance to cause eye irritation or corrosion.[13][14][15][16][17] It is typically performed on albino rabbits.[13][14][16]

Methodology:

- Animal Selection and Preparation: Healthy young adult albino rabbits are used. Both eyes are examined 24 hours prior to testing to ensure no pre-existing irritation or defects.[14]
- Test Substance Application: A single dose (e.g., 0.1 mL for liquids) of **2,4-Dimethylpentanal** is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[13][14][15][16]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[13][16] If effects are still present, observations may continue for up to 21 days to assess reversibility. [13][17]
- Scoring: Ocular lesions are scored for the cornea (opacity), iris, and conjunctiva (redness and swelling) according to a standardized scoring system.[13]
- Confirmatory Testing: The test is initially performed on a single animal. If a corrosive or severe irritant effect is not observed, the response is confirmed using up to two additional animals.[13][15][18] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[13][19]
- Classification: The classification is based on the severity and reversibility of the observed ocular lesions.[13]

Flash Point by Pensky-Martens Closed Cup Tester (ASTM D93)

This method determines the flash point of petroleum products and other liquids.[20][21][22][23]

Methodology:

- Apparatus: A manual or automated Pensky-Martens closed-cup tester is used.[20][22]
- Sample Preparation: The brass test cup is filled with **2,4-Dimethylpentanal** to the specified mark.[23][24]
- Heating and Stirring: The sample is heated and stirred at a specified rate. For a substance like **2,4-Dimethylpentanal**, Procedure A would be applicable, with a stirring rate of 90 to 120 rpm and a heating rate of 5 to 6°C per minute.[20]
- Ignition Test: An ignition source is periodically introduced into the vapor space of the cup.[20][23][24]
- Flash Point Determination: The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors of the sample to ignite.[24]

Vapor Pressure of Petroleum Products (Reid Method) (ASTM D323)

This test method is used to determine the vapor pressure of volatile liquids.[25][26][27]

Methodology:

- Apparatus: The apparatus consists of a liquid chamber and a vapor chamber.
- Sample Introduction: The chilled liquid chamber is filled with the chilled sample of **2,4-Dimethylpentanal**.
- Assembly: The vapor chamber is attached to the liquid chamber.
- Heating: The assembled apparatus is immersed in a constant temperature bath at 37.8 °C (100 °F) and shaken periodically until a constant pressure is observed on the gauge.
- Reading: The final pressure reading is the Reid Vapor Pressure. It's important to note that this differs from the true vapor pressure due to some sample vaporization and the presence

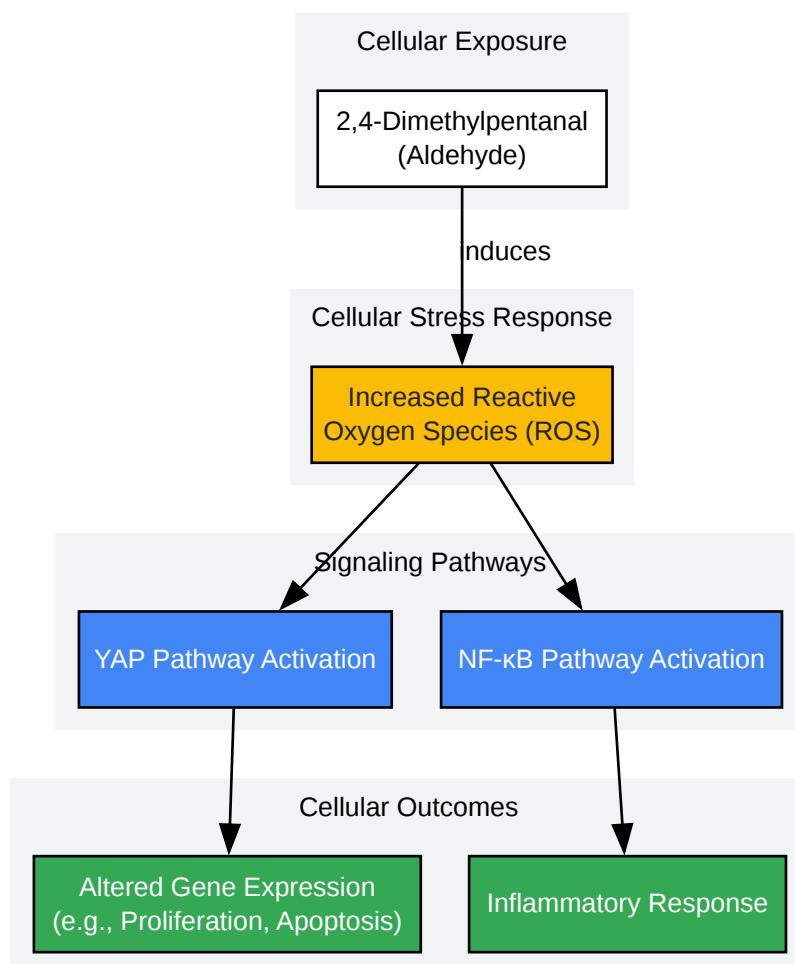
of air and water vapor.[25]

Potential Biological Signaling Pathways for Aldehydes

While specific studies on the biological signaling pathways affected by **2,4-Dimethylpentanal** were not identified, aldehydes as a chemical class are known to be reactive and can impact cellular processes, often through the induction of oxidative stress.

Reactive aldehydes can be generated endogenously through processes like lipid peroxidation and can also act as signaling molecules.[8] At higher concentrations or with prolonged exposure, they can lead to cellular damage by forming adducts with proteins and DNA. This can trigger stress-response signaling pathways.

One such pathway is the NF- κ B (nuclear factor- κ B) signaling pathway, which is involved in inflammation and immunity. Aldehydes can activate NF- κ B, leading to the expression of inflammatory mediators. Another relevant pathway is the YAP (Yes-associated protein) signaling pathway, which is involved in responses to oxidative stress. Aldehyde-induced increases in reactive oxygen species (ROS) can lead to the activation of YAP signaling.



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Caption: Plausible signaling pathways affected by aldehyde exposure.

Handling, Storage, and Disposal

Handling:

- Use in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and take precautionary measures against static discharge.

- Avoid contact with skin and eyes, and avoid inhalation of vapors.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from oxidizing agents.

Disposal:

- Dispose of waste in accordance with local, regional, and national regulations. Waste should be treated as hazardous.

This technical guide is intended to provide comprehensive safety and handling information for **2,4-Dimethylpentanal** for use by trained professionals in a laboratory setting. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before use.

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